

# Application Notes and Protocols for Acid Red 315 in Leather Dyeing Research

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Acid Red 315

Cat. No.: B1172132

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Acid Red 315** (CAS No: 12220-47-2) is a monosulfonate 1:2 metal complex azo dye utilized in the dyeing of various protein-based materials, including leather, wool, silk, and nylon.[1][2][3] Its chemical structure lends itself to forming strong ionic bonds with the positively charged collagen fibers of chrome-tanned leather under acidic conditions, resulting in a distinct yellow-light red hue.[1][4][5] Acid dyes are favored in the leather industry for their ability to penetrate the substrate, providing even and consistent coloration.[6] This document provides a comprehensive protocol for the application of **Acid Red 315** in a research setting, outlining experimental procedures, data collection parameters, and methods for evaluating dyeing efficacy.

## I. Quantitative Data Presentation

Effective research requires systematic evaluation of dyeing parameters. The following tables serve as templates for recording and comparing experimental data.

Table 1: Experimental Dyeing Parameters for **Acid Red 315**

Parameter	Variable Range	Purpose
Dye Concentration (% owf*)	0.5% - 5.0%	To determine optimal color depth and intensity.
pH (Penetration Phase)	5.5 - 7.0	To control the initial diffusion of the dye into the leather substrate. <a href="#">[7]</a>
pH (Fixation Phase)	3.5 - 4.5	To facilitate ionic bond formation between the anionic dye and cationic leather fibers. <a href="#">[7]</a>
Temperature	40°C - 60°C	To influence dye solubility, diffusion rate, and reaction kinetics. <a href="#">[8]</a>
Time (Penetration)	30 - 90 min	To ensure complete and even penetration of the dye.
Time (Fixation)	30 - 60 min	To maximize the exhaustion of the dye from the bath onto the leather.
Formic Acid (% owf*)	1.0% - 4.0%	Used in intervals to gradually lower the pH for controlled fixation. <a href="#">[9]</a>
Leveling Agent (% owf*)	0.5% - 2.0%	To promote uniform dye distribution and prevent rapid, unlevel fixation.

% owf: on weight of fur/leather

Table 2: Evaluation of Color Fastness Properties

Fastness Test	Standard Method	Result (Grey Scale Rating 1-5)	Description
Fastness to Rubbing (Dry)	ISO 11640 / IUF 450		Assesses color transfer to a dry cloth under friction. <a href="#">[10]</a>
Fastness to Rubbing (Wet)	ISO 11640 / IUF 450		Assesses color transfer to a wet cloth under friction. <a href="#">[10]</a>
Fastness to Light (Xenon Arc)	ISO 105-B02 / IUF 402		Measures color fading upon exposure to a standardized light source (Blue Wool Scale 1-8). <a href="#">[11]</a>
Fastness to Water	ISO 105-E01 / IUF 421		Evaluates color change and staining of adjacent fabrics after water immersion. <a href="#">[11]</a>
Fastness to Perspiration	ISO 105-E04 / IUF 426		Tests resistance to color change and staining from simulated acidic and alkaline perspiration. <a href="#">[11]</a>
Migration into PVC	ISO 15701 / IUF 442		Determines the transfer of color from leather to a plasticized PVC sheet at 50°C. <a href="#">[9]</a> <a href="#">[11]</a>

Grey Scale Rating: 5 = Excellent (no change/staining), 1 = Poor (significant change/staining).

## II. Experimental Protocols

The following protocols provide detailed methodologies for the preparation, application, and evaluation of **Acid Red 315** in leather dyeing.

### Protocol 1: Preparation of Acid Red 315 Stock Solution

This procedure is critical for ensuring the dye is fully dissolved to prevent "freckling" or uneven dyeing.

- **Weighing:** Accurately weigh the required amount of **Acid Red 315** powder.
- **Pasting:** Place the dye powder in a beaker. Add a small amount of hot water (approximately 180°F / 82°C), about 1 tablespoon per 10g of dye, to the powder.[\[12\]](#)
- **Slurry Formation:** Vigorously mix and mash the powder and water with a glass rod to form a smooth, well-dissolved slurry, ensuring no dry clumps remain.[\[12\]](#)
- **Dissolving:** Gradually add the remaining volume of hot water (to achieve a final concentration, e.g., 20 times the weight of the dyestuff) while stirring continuously until the dye is completely dissolved.[\[7\]](#)
- **Straining (Optional):** For critical applications, strain the dye solution through a fine nylon or silk mesh to remove any undissolved micro-particles.[\[12\]](#)

### Protocol 2: Standard Leather Dyeing Procedure

This protocol is designed for chrome-tanned leather, which possesses a cationic charge suitable for binding anionic acid dyes.[\[13\]](#) All percentages are calculated based on the shaved weight of the leather.

- **Initial Wash:** Place the chrome-tanned leather sample in a laboratory dyeing drum. Add 200% water at 35°C and drum for 15 minutes. Drain the float.
- **Neutralization:** Add 150% water at 35°C and 1.0% - 2.0% sodium formate. Drum for 60 minutes to neutralize the leather to a pH of approximately 5.5 - 6.5. This step is crucial for preparing the leather for even dye penetration. Drain the float.

- Main Dyeing - Penetration Phase:
  - Add 200% water at 40°C.
  - Add the prepared **Acid Red 315** dye solution (e.g., 2.0% owf).
  - Add a suitable leveling agent (e.g., 1.0% owf) to ensure uniform color distribution.
  - Drum for 45-60 minutes to allow the dye to fully penetrate the leather substrate.[\[7\]](#)
- Main Dyeing - Fixation Phase:
  - Begin the fixation by gradually adding formic acid to lower the pH. Add 1/2 of the total formic acid (e.g., 1.0% of a total 2.0% owf) and drum for 20 minutes.
  - Add the remaining 1/2 of the formic acid and continue drumming for another 30 minutes. The final pH of the bath should be approximately 3.5 - 4.0 to ensure maximum dye exhaustion and fixation.[\[7\]](#)[\[9\]](#)
  - Check for exhaustion by observing the clarity of the dye bath.
- Rinsing and Fatliquoring:
  - Drain the exhausted dye bath and rinse the leather with water at 40°C for 10 minutes.
  - Drain and perform a fatliquoring step to restore oils to the leather, which is essential for softness and flexibility. This is typically done with a suitable fatliquor emulsion for 45-60 minutes.
- Final Fixation and Washing:
  - Add a final portion of formic acid (e.g., 1.0% owf) to fix the fatliquor and further set the dye. Drum for 20 minutes.
  - Drain and wash the leather thoroughly.
- Drying and Conditioning: The leather is then set out, vacuum dried, or toggled to dry before being conditioned under standard temperature and humidity for 24-48 hours prior to testing.

## Protocol 3: Color Fastness Evaluation

- Sample Preparation: Condition all dyed leather samples according to the relevant ISO or IULTCS standard (e.g.,  $23\pm 2^{\circ}\text{C}$  and  $50\pm 5\%$  relative humidity) before testing.
- Rub Fastness (IUF 450): A conditioned leather sample is rubbed with a standard dry and wet cotton cloth using a crockmeter under a specified load. The staining of the cotton cloth and the color change of the leather are assessed using standard grey scales.<sup>[10]</sup>
- Light Fastness (IUF 402): A portion of the dyed leather is exposed to a high-intensity xenon arc lamp, which simulates sunlight, for a specified duration. A set of standard blue wool fabrics (Blue Wool Scale 1-8) are exposed simultaneously. The light fastness is rated by comparing which blue wool standard has faded to the same extent as the leather sample.<sup>[11]</sup>

## III. Visualizations

### Experimental Workflow Diagram

Caption: Workflow for the experimental dyeing of leather with **Acid Red 315**.

### Logical Relationship Diagram

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Email: [info@benchchem.com](mailto:info@benchchem.com)